

Ibogaine Drug Interactions & Contraindications

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Compound Focus: Ibogaine

CAS No.: 83-74-9

Cat. No.: S563588

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The following tables summarize critical safety information regarding patient eligibility and drug interactions for **ibogaine** administration.

Table 1: Primary Contraindications & Comorbidities [1] [2]

Contraindication / Comorbidity	Associated Risk
Cardiovascular Disease	Major risk factor for life-threatening complications like arrhythmias and sudden cardiac death [1].
Concomitant Opioid Use	Increases risk of life-threatening complications [1].
Pregnancy & Lactation	Avoid use; information on safety and efficacy is lacking [1] [2].
Neurological/Psychiatric Conditions	Conditions like epilepsy, schizophrenia, depression, PTSD, anxiety, or stress increase risk [1]. Manic episodes and suicidal ideation have been reported [1] [2].

Table 2: Significant Drug Interaction Risks [1] [3]

Drug Class / Substance	Interaction Risk & Proposed Mechanism
Opioids (e.g., Heroin, Methadone)	High risk; ibogaine is a weak μ -opioid receptor antagonist. Concomitant use is dangerous [1] [3].
CNS Depressants & Stimulants	Potential for adverse interactions; ibogaine has complex, multi-system pharmacology [2].
Drugs that Prolong QT Interval	Additive risk of long QT syndrome ; ibogaine blocks hERG potassium channels [2].
CYP2D6 Substrates/Inhibitors	Theoretical interaction; ibogaine is primarily metabolized by the CYP2D6 enzyme [1].

Experimental Protocol for Cardiac Risk Mitigation

Cardiotoxicity, specifically the induction of long QT syndrome, is a leading cause of **ibogaine**-related fatalities [2] [4]. The following protocol, derived from recent clinical research, outlines a methodology for mitigating this risk.

Reference Protocol: Adapted from a Stanford Medicine study on **ibogaine** treatment for traumatic brain injury in veterans [5].

Objective: To administer **ibogaine** while minimizing the risk of cardiac adverse events, specifically QT interval prolongation and arrhythmias.

Materials:

- **Ibogaine** HCl
- Intravenous Magnesium Sulfate
- Cardiac telemetry unit with continuous 12-lead ECG monitoring
- Emergency resuscitation equipment and drugs

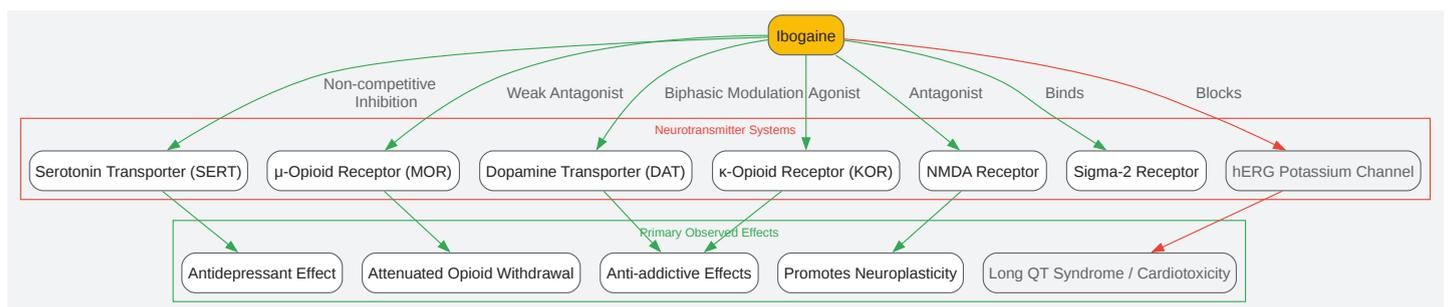
Methodology:

- **Pre-Screening:**
 - Conduct a thorough medical history and physical exam.

- Perform a **12-lead ECG** to establish a baseline QT interval. **Exclude** participants with a baseline QTc > 450 ms.
- Screen for drugs of abuse and contraindicated medications.
- **Magnesium Administration:**
 - **Administer intravenous magnesium sulfate** concurrently with **ibogaine** to protect the heart [5].
- **Continuous Monitoring:**
 - Maintain **continuous cardiac monitoring** for at least 24 hours post-**ibogaine** administration.
 - Monitor vital signs (heart rate, blood pressure, oxygen saturation) regularly.
- **Post-Procedure:**
 - Perform follow-up ECGs at 24 hours and as clinically indicated.

Ibogaine Pharmacological Pathways

Ibogaine's mechanism is complex and involves multiple neurotransmitter systems. The diagram below maps its key molecular interactions.



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Frequently Asked Questions for Researchers

Q1: What is the typical ibogaine dosage used in clinical research for substance use disorders? A1: Dosing varies, but common regimens include a **single oral dose ranging from 500 mg to 1000 mg**, or a weight-based dose averaging **17 mg/kg**. These are administered under strict medical supervision [1].

Q2: Are there any safer, non-hallucinogenic analogs of ibogaine in development? A2: Yes, the field is actively developing analogs to improve safety and efficacy. Key candidates include:

- **18-MC (18-Methoxycoronaridine):** Investigated as a safer alternative with antiaddictive effects but potentially less toxicity and hallucinogenic property [1] [6].
- **(-)-10-fluoroibogamine:** A recently synthesized analog showing exceptional effects on neuronal growth and serotonin transporters in preclinical studies, warranting further investigation [7].
- **Tabernanthalog:** A novel analog designed to be non-hallucinogenic and non-cardiotoxic [2].

Q3: What are the most common adverse reactions to ibogaine, excluding cardiac risks? A3: Frequent acute effects include **nausea, vomiting, ataxia (loss of coordination), tremors, headaches, and mental confusion** [1] [2]. These are often managed with supportive care in a clinical setting.

Q4: What is the legal status of ibogaine for research purposes? A4: In the United States, **ibogaine** is a **Schedule I controlled substance**, which severely restricts research [1] [5]. However, regulatory landscapes are evolving. **Texas** has allocated \$50 million for clinical **ibogaine** trials [2] [5] [4], and **Colorado** is considering its integration into regulated psychedelic healing centers [4]. Research is legally conducted in other countries, such as Canada, Mexico, and New Zealand [2] [5].

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To cite this document: Smolecule. [Ibogaine Drug Interactions & Contraindications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b563588#ibogaine-drug-interactions-contraindications>]

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